

# Environmental Fate and Degradation of 2-Ethoxyethyl Acetate: A Technical Guide

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## Compound of Interest

Compound Name: 2-Ethoxyethyl acetate

Cat. No.: B089778

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## Introduction

**2-Ethoxyethyl acetate** (CAS No. 111-15-9), a glycol ether ester, sees wide application as a solvent in various industries, including in the formulation of lacquers, resins, and printing inks. Its use necessitates a thorough understanding of its environmental fate and degradation pathways to assess its potential impact on ecosystems. This technical guide provides an in-depth overview of the current scientific knowledge regarding the environmental persistence, transformation, and mobility of **2-ethoxyethyl acetate**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and environmental risk assessment.

## Physicochemical Properties

A substance's environmental behavior is fundamentally governed by its physicochemical properties. These parameters influence its distribution between environmental compartments such as air, water, and soil, as well as its susceptibility to various degradation processes.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	
Molecular Weight	132.16 g/mol	
Physical State	Colorless liquid	[1]
Odor	Mild, pleasant	[1]
Boiling Point	156 °C	
Melting Point	-61 °C	
Vapor Pressure	2 mmHg at 20 °C	
Water Solubility	229 g/L at 20 °C	[2]
Log Octanol-Water Partition Coefficient (Log Kow)	0.24	[3]

## Environmental Fate and Degradation

**2-Ethoxyethyl acetate** is not expected to persist in the environment due to its susceptibility to both biotic and abiotic degradation processes.

### Biodegradation

Biodegradation is a primary mechanism for the removal of **2-ethoxyethyl acetate** from the environment. It is classified as readily biodegradable, indicating that it is likely to be rapidly mineralized by microorganisms in soil and water.

#### Quantitative Data:

While specific biodegradation rate constants for **2-ethoxyethyl acetate** in various environmental matrices are not readily available in the reviewed literature, studies based on analogous compounds and standardized tests indicate rapid degradation. For instance, a substance meeting the criteria for "Ready Biodegradability" under OECD Guideline 301B would be expected to achieve greater than 60% biodegradation within a 10-day window of a 28-day test.[4]

## Abiotic Degradation

### Hydrolysis:

As an ester, **2-ethoxyethyl acetate** is susceptible to hydrolysis, breaking down into 2-ethoxyethanol and acetic acid.<sup>[2]</sup> This process is influenced by pH, with the rate of hydrolysis expected to increase under both acidic and alkaline conditions.

### Quantitative Data:

Specific experimental data on the hydrolysis half-life of **2-ethoxyethyl acetate** at different pH values are not available in the public domain literature. However, its ester linkage suggests that hydrolysis is a relevant environmental fate process.

### Atmospheric Photolysis:

In the atmosphere, **2-ethoxyethyl acetate** is primarily degraded by reaction with photochemically produced hydroxyl radicals ( $\bullet\text{OH}$ ). This reaction is expected to be relatively rapid, leading to a short atmospheric lifetime.

### Quantitative Data:

The atmospheric lifetime of **2-ethoxyethyl acetate** is estimated to be on the order of one to a few days. A specific rate constant for the reaction with hydroxyl radicals was not found in the reviewed literature.

## Mobility and Partitioning

The mobility of **2-ethoxyethyl acetate** in the environment is governed by its partitioning behavior between different environmental compartments.

### Soil Mobility:

The soil adsorption coefficient ( $K_{oc}$ ) is a key parameter for assessing the mobility of a substance in soil. A low  $K_{oc}$  value indicates a low tendency to adsorb to soil and a high potential for leaching.

### Quantitative Data:

Parameter	Value	Interpretation	Reference
Log Kow	0.24	Low potential for bioaccumulation	[3]
Estimated Koc	32 (estimated)	Very high mobility in soil	[3]

The low log Kow and estimated Koc value suggest that **2-ethoxyethyl acetate** will not significantly adsorb to soil organic matter and is expected to be highly mobile in the soil column.[3]

## Experimental Protocols

Standardized experimental protocols are essential for generating reliable and comparable data on the environmental fate of chemicals. The Organisation for Economic Co-operation and Development (OECD) has established a set of internationally recognized guidelines for the testing of chemicals.

### Biodegradation: OECD Guideline 301 - Ready Biodegradability

This guideline provides several methods to assess the ready biodegradability of a chemical in an aerobic aqueous medium. The CO<sub>2</sub> Evolution Test (OECD 301B) is a commonly used method.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms from activated sludge and incubated under aerobic conditions in the dark or diffuse light. The degradation is followed by the measurement of the CO<sub>2</sub> produced.[5]

Methodology:

- Test System: Closed flasks containing a defined volume of mineral medium, the test substance (as the sole carbon source), and an inoculum of microorganisms.
- Inoculum: Activated sludge from a sewage treatment plant treating predominantly domestic sewage.

- Test Concentration: Typically 10-20 mg of Total Organic Carbon (TOC) per liter.
- Duration: 28 days.
- Measurements: The amount of CO<sub>2</sub> evolved is measured at regular intervals.
- Pass Level: The substance is considered readily biodegradable if the percentage of CO<sub>2</sub> evolution reaches 60% of the theoretical maximum within a 10-day window during the 28-day test period.<sup>[5]</sup>

## Hydrolysis: OECD Guideline 111 - Hydrolysis as a Function of pH

This guideline describes a tiered approach to determine the rate of abiotic hydrolysis of a chemical.<sup>[6]</sup>

Principle: The test substance is dissolved in sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) and incubated at a constant temperature in the dark. The concentration of the test substance is measured over time to determine the rate of hydrolysis.<sup>[6][7]</sup>

Methodology:

- Test System: Sterile aqueous buffer solutions at pH 4, 7, and 9.
- Test Substance Concentration: A concentration low enough to ensure it remains in solution, typically not exceeding 0.01 M or half the water solubility.
- Temperature: The preliminary test is often conducted at an elevated temperature (e.g., 50 °C) to accelerate the reaction. Definitive tests are conducted at environmentally relevant temperatures.
- Duration: The preliminary test is typically 5 days. The duration of the definitive test depends on the rate of hydrolysis.
- Analysis: The concentration of the test substance and, if necessary, hydrolysis products are determined at various time points using a suitable analytical method (e.g., chromatography).

- Data Analysis: The hydrolysis rate constant and half-life are calculated for each pH.

## Soil Adsorption/Desorption: OECD Guideline 106 - Adsorption - Desorption Using a Batch Equilibrium Method

This guideline is used to determine the adsorption and desorption potential of a chemical in soil.<sup>[8]</sup>

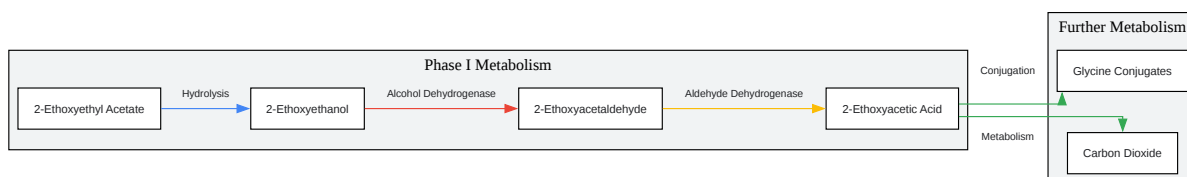
Principle: A solution of the test substance of known concentration is agitated with a known amount of soil. After reaching equilibrium, the concentrations of the substance in the soil and the aqueous phase are determined.<sup>[9]</sup>

Methodology:

- Soil Samples: A minimum of five different soil types with varying organic carbon content, clay content, and pH are recommended.
- Test Substance: The test can be performed with a radiolabeled or non-labeled substance.
- Procedure:
  - Adsorption Phase: Soil is equilibrated with a solution of the test substance for a predetermined time to reach equilibrium.
  - Separation: The soil and aqueous phases are separated by centrifugation.
  - Analysis: The concentration of the test substance in the aqueous phase is measured. The amount adsorbed to the soil is calculated by the difference from the initial concentration.
  - Desorption Phase: The soil from the adsorption phase is re-suspended in a fresh solution without the test substance to determine the extent of desorption.
- Data Analysis: The soil adsorption coefficient ( $K_d$ ) and the organic carbon-normalized adsorption coefficient ( $K_{oc}$ ) are calculated.

## Visualizations

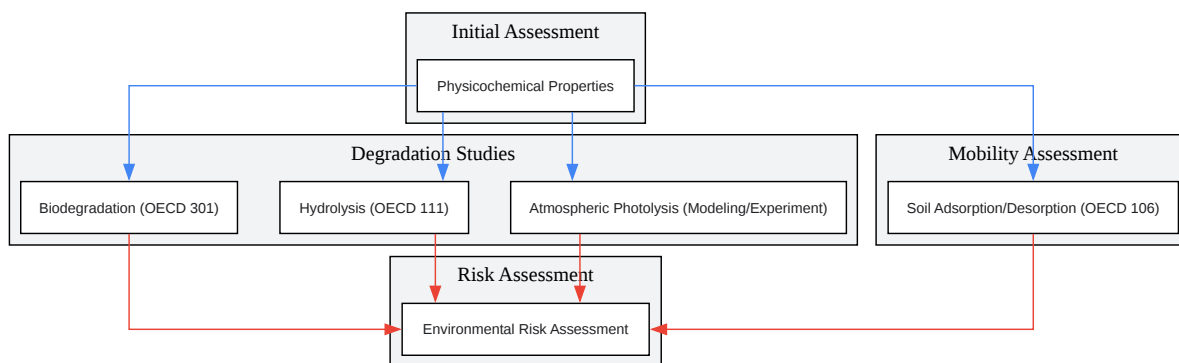
## Metabolic Pathway of 2-Ethoxyethyl Acetate



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Caption: Metabolic pathway of **2-Ethoxyethyl Acetate** in organisms.

## Experimental Workflow for Environmental Fate Assessment



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Caption: A generalized workflow for assessing the environmental fate of a chemical.

## Conclusion

**2-Ethoxyethyl acetate** is a chemical that is readily degraded in the environment through a combination of biodegradation, hydrolysis, and atmospheric photolysis. Its high water solubility and low potential for soil adsorption indicate that it is likely to be mobile in soil and aquatic systems, but its rapid degradation mitigates the potential for long-range transport and persistence. While specific quantitative data on degradation rates for this compound are limited in the public domain, standardized OECD test guidelines provide robust methodologies for generating such data to support comprehensive environmental risk assessments. The metabolic pathway involves hydrolysis to 2-ethoxyethanol, followed by oxidation to 2-ethoxyacetic acid, which is then further metabolized. This information is critical for understanding the potential for exposure and toxicological effects of both the parent compound and its metabolites.

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